

# Methoxyammonium Chloride: A Comprehensive Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: Methoxyammonium chloride

Cat. No.: B8796433

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety precautions, handling guidelines, and toxicological information for **Methoxyammonium chloride** (CAS No. 593-56-6). Adherence to these protocols is essential to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This document is intended for professionals in research, development, and manufacturing who work with this versatile chemical intermediate.

## Chemical and Physical Properties

**Methoxyammonium chloride**, also known as O-methylhydroxylamine hydrochloride, is a white to off-white crystalline solid.<sup>[1]</sup> It is highly soluble in water and soluble in alcohol.<sup>[1][2][3]</sup> Due to its hygroscopic nature, it readily absorbs moisture from the air.<sup>[1][4]</sup>

Table 1: Physical and Chemical Properties of **Methoxyammonium Chloride**

Property	Value	Source
CAS Number	593-56-6	[5][6]
Molecular Formula	CH <sub>6</sub> ClNO	[3][5]
Molecular Weight	83.52 g/mol	[5]
Appearance	White to off-white crystalline solid/powder	[1][2]
Melting Point	151-154 °C (decomposes)	[2][7]
Boiling Point	105-110 °C	[2][3]
Density	1.1 g/mL at 25 °C	[2]
Solubility	Soluble in water and alcohol	[1][2][3]
Hygroscopicity	Hygroscopic	[1][4]

## Hazard Identification and Classification

**Methoxyammonium chloride** is classified as a hazardous substance and requires careful handling. It is harmful if swallowed or in contact with skin and can cause severe skin burns and eye damage.[4][8] It may also cause respiratory irritation and an allergic skin reaction.[8] There is suspicion that it may cause cancer.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Skin Sensitization	1	H317: May cause an allergic skin reaction
Carcinogenicity	2	H351: Suspected of causing cancer
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life

Source: GHS classification data compiled from multiple sources.

## Toxicology

Exposure to **Methoxyammonium chloride** can lead to moderate to high toxicity.[1] Acute exposure may irritate the eyes, skin, and respiratory tract, with symptoms including coughing and shortness of breath.[1]

Table 3: Toxicological Data

Test	Species	Route	Value
LD50	Mouse	Oral	642 mg/kg
LD50	Rabbit	Dermal	1500-2000 mg/kg
LC50	Fish	-	0.1 mg/l - 96 h
EC50	Daphnia pulex (Water flea)	-	0.394 mg/l - 48 h

Source:[9]

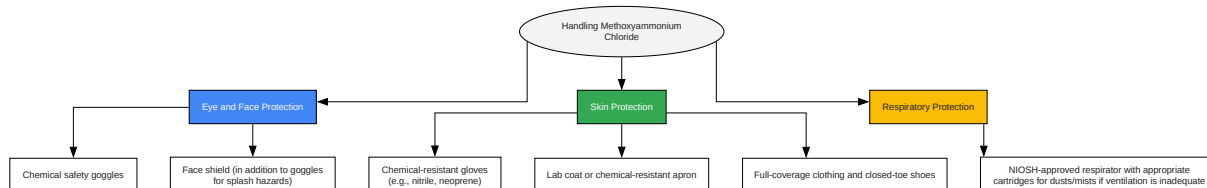
## Safe Handling and Storage Protocols

### 4.1. Engineering Controls

- Ventilation: Always handle **Methoxyammonium chloride** in a well-ventilated area. A chemical fume hood is required for any procedures that may generate dust, mists, or vapors. [1][10]
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[10]

### 4.2. Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Methoxyammonium chloride**.



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Caption: Personal Protective Equipment (PPE) for **Methoxyammonium Chloride**.

#### 4.3. Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.<sup>[1][11]</sup>
- Do not eat, drink, or smoke in areas where **Methoxyammonium chloride** is handled or stored.<sup>[1][11]</sup>
- Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.<sup>[11]</sup>

#### 4.4. Storage

- Store in a cool, dry, and well-ventilated area.<sup>[1][10]</sup>
- Keep containers tightly closed to prevent moisture absorption.<sup>[1][4]</sup>
- Store away from incompatible materials such as strong bases, oxidizing agents, acid chlorides, and acid anhydrides.<sup>[1][9]</sup>
- Store in a designated corrosives area.<sup>[1][10]</sup>

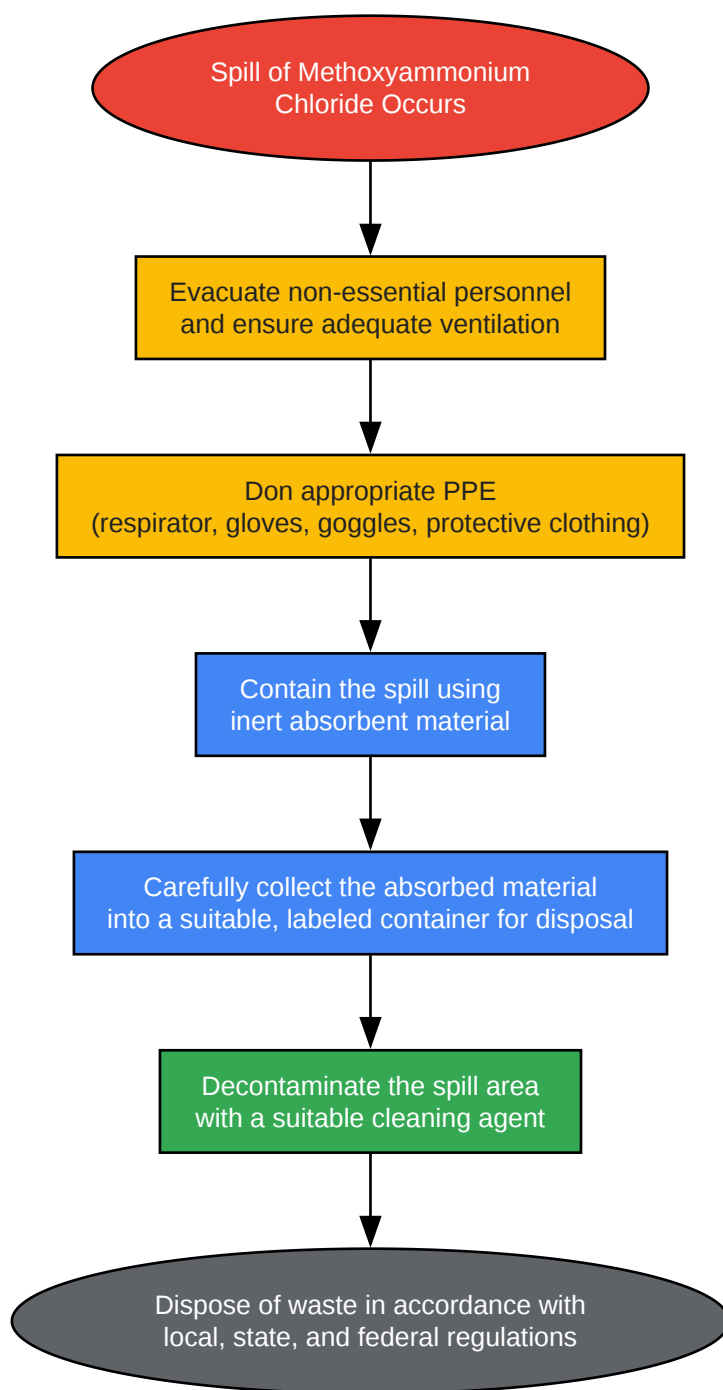
## Experimental Protocols and Procedures

### 5.1. General Handling Procedure

- Preparation: Before handling, ensure all necessary engineering controls are functioning and the required PPE is available and inspected. Review the Safety Data Sheet (SDS).
- Weighing and Transfer: Conduct weighing and transfer operations within a chemical fume hood to minimize inhalation exposure. Avoid generating dust.
- Dissolution: When dissolving, slowly add **Methoxyammonium chloride** to the solvent to control any exothermic reactions.
- Reaction Setup: Set up reactions in a chemical fume hood. Ensure all glassware is properly secured.
- Post-Procedure: Clean the work area thoroughly after use. Decontaminate any spills according to the accidental release measures.

### 5.2. Accidental Release Measures

In the event of a spill, follow these procedures:



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Caption: Spill Response Workflow for **Methoxyammonium Chloride**.

### 5.3. First Aid Measures

Immediate medical attention is required for all exposures.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek immediate medical attention.
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1] Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.[1] Rinse mouth with water.[10] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions.[9] It is, however, hygroscopic.[1]
- **Conditions to Avoid:** Exposure to moist air or water, heat, flames, and ignition sources.[1][9]
- **Incompatible Materials:** Strong bases, acid chlorides, acid anhydrides, and oxidizing agents.[1][9]
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit toxic fumes of hydrogen chloride, nitrogen oxides, carbon monoxide, and carbon dioxide.[1][9]

## Disposal Considerations

Dispose of **Methoxyammonium chloride** and its containers in accordance with all applicable local, state, and federal regulations. Do not allow it to enter drains or waterways.[8] Offer surplus and non-recyclable solutions to a licensed disposal company.[8]

## Application in Drug Development and Research

**Methoxyammonium chloride** is a key reagent in organic synthesis, particularly for the formation of oximes from aldehydes and ketones.[2][5] This reactivity is crucial in the synthesis of various pharmaceutical compounds and agrochemicals.[5][12] It also serves as an intermediate in the production of certain cephalosporin antibiotics.[2][12] In research, it has

been investigated for its potential as a chemotherapeutic adjuvant due to its ability to inhibit base excision repair (BER) in DNA.[7][12]

This guide is intended to provide comprehensive safety and handling information. Always consult the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information before working with **Methoxyammonium chloride**.

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